Application Notes and Protocols: 4-(6-Chloro-pyridine-3-sulfonyl)-morpholine

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Compound of Interest

Compound Name:	*4-(6-Chloro-pyridine-3-sulfonyl)-morpholine*
CAS No.:	*52480-33-8*
Cat. No.:	*B1267004*

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A Technical Guide for Researchers in Drug Discovery and Chemical Biology

Abstract

4-(6-Chloro-pyridine-3-sulfonyl)-morpholine is a heterocyclic compound featuring a sulfonylmorpholine moiety attached to a chloropyridine ring. This structural combination is of significant interest in medicinal chemistry due to the established pharmacological importance of both the morpholine and pyridine scaffolds.[1][2] The morpholine ring is a common feature in numerous approved drugs, often contributing to improved pharmacokinetic properties such as solubility and metabolic stability.[1][2] The chloropyridine group, particularly when substituted with a sulfonyl group, can act as a versatile synthetic handle and a key interaction motif with biological targets. This document provides a comprehensive guide to the synthesis, characterization, and potential applications of **4-(6-chloro-pyridine-3-sulfonyl)-morpholine**, including detailed experimental protocols and safety considerations.

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Introduction: Scientific and Pharmacological Context

The strategic combination of a morpholine ring and a substituted pyridine core has led to the development of numerous biologically active molecules, particularly in the realm of kinase inhibitors.[3] The morpholine group can enhance aqueous solubility and often forms critical hydrogen bonds with the hinge region of kinase active sites.[3] The pyridine ring serves as a core scaffold that can be functionalized to achieve specific interactions with the target protein. The chloro- and sulfonyl- substituents on the pyridine ring of **4-(6-chloro-pyridine-3-sulfonyl)-morpholine** offer multiple avenues for both biological activity and further chemical modification.

Potential Applications:

- Kinase Inhibitor Scaffolding: This compound is a prime candidate for screening against various protein kinases, particularly those implicated in oncology and inflammatory diseases. The sulfonyl group can act as a hydrogen bond acceptor, a common feature in kinase inhibitors.
- Fragment-Based Drug Discovery: As a relatively small molecule with desirable chemical features, it can be used as a fragment in screening campaigns to identify initial hits for subsequent optimization.
- Chemical Probe Development: With further functionalization, for instance, by replacing the chlorine atom via nucleophilic aromatic substitution, this molecule could be developed into a chemical probe to study specific biological pathways.

Synthesis of 4-(6-Chloro-pyridine-3-sulfonyl)-morpholine

The synthesis of **4-(6-chloro-pyridine-3-sulfonyl)-morpholine** is typically achieved through the reaction of 6-chloropyridine-3-sulfonyl chloride with morpholine. This is a standard nucleophilic substitution reaction where the amine nitrogen of morpholine attacks the electrophilic sulfur atom of the sulfonyl chloride.

Synthetic Workflow

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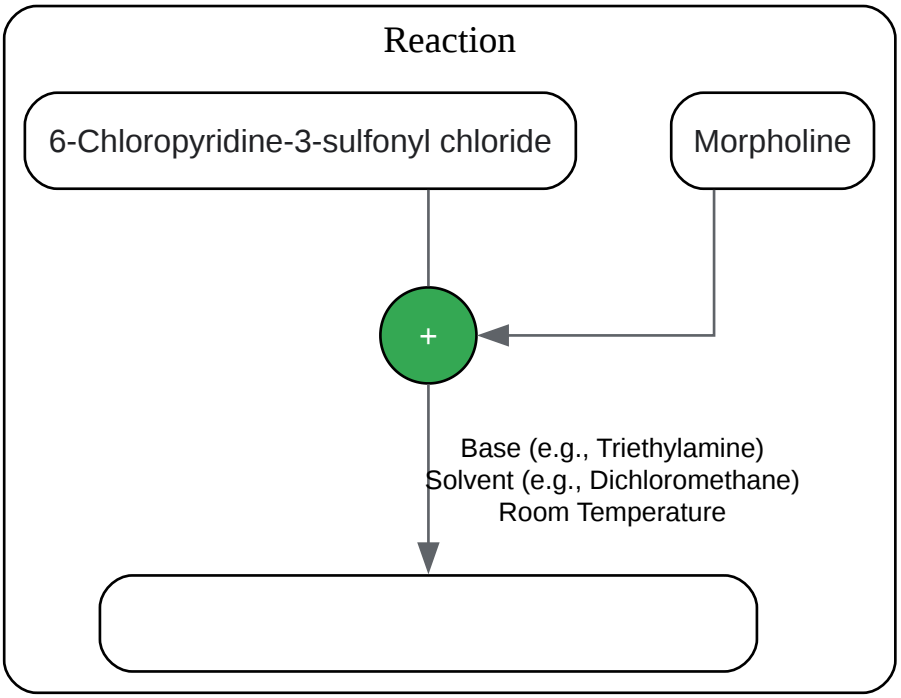

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Caption: Synthetic scheme for **4-(6-chloro-pyridine-3-sulfonyl)-morpholine**.

Detailed Experimental Protocol

Materials:

- 6-Chloropyridine-3-sulfonyl chloride
- Morpholine
- Triethylamine (Et3N)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO4) or sodium sulfate (Na2SO4)

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- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate, hexanes)

Procedure:

- Reaction Setup: To a solution of 6-chloropyridine-3-sulfonyl chloride (1.0 eq) in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon), add triethylamine (1.2 eq). Cool the mixture to 0 °C in an ice bath.
- Addition of Morpholine: Slowly add morpholine (1.1 eq) dropwise to the cooled solution.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Workup: Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous NaHCO3 solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO4 or Na2SO4, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **4-(6-chloro-pyridine-3-sulfonyl)-morpholine**.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Application Protocol: Kinase Inhibition Assay

Given the structural motifs present in **4-(6-chloro-pyridine-3-sulfonyl)-morpholine**, a primary application would be to screen it for inhibitory activity against a panel of protein kinases. Below is a generalized protocol for an in vitro kinase inhibition assay.

Assay Workflow

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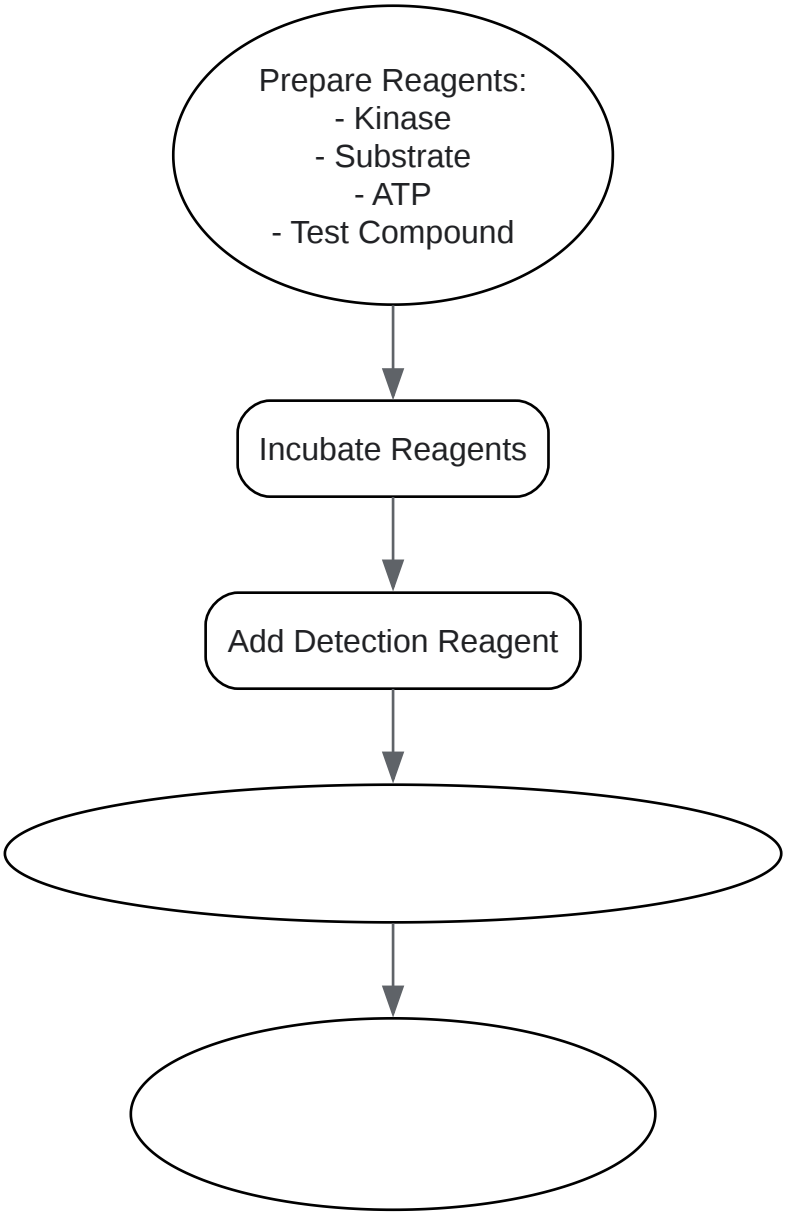

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Caption: General workflow for an in vitro kinase inhibition assay.

Detailed Protocol: ADP-Glo™ Kinase Assay (Promega)

This protocol is a representative example and can be adapted for other kinase assay platforms.

Materials:

- Kinase of interest (e.g., a member of the PI3K/Akt/mTOR pathway)[3]

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- Kinase-specific substrate peptide
- ATP
- **4-(6-Chloro-pyridine-3-sulfonyl)-morpholine** (dissolved in DMSO)
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 96-well or 384-well plates

Procedure:

- Compound Preparation: Prepare a serial dilution of **4-(6-chloro-pyridine-3-sulfonyl)-morpholine** in DMSO. A typical starting concentration is 10 mM, diluted to various test concentrations.
- Kinase Reaction:
  - Add 5 µL of the kinase reaction buffer containing the kinase and substrate to each well.
  - Add 1 µL of the diluted test compound or DMSO (as a negative control) to the appropriate wells.
  - Initiate the kinase reaction by adding 5 µL of ATP solution. The final ATP concentration should be at or near the Km for the specific kinase.
- Incubation: Incubate the reaction plate at room temperature for 1 hour.
- ATP Depletion Measurement:
  - Add 5 µL of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
  - Incubate for 40 minutes at room temperature.
- ADP to ATP Conversion and Signal Generation:

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- Add 10 µL of Kinase Detection Reagent to each well to convert the generated ADP to ATP and produce a luminescent signal.
- Incubate for 30 minutes at room temperature.

- Data Acquisition: Measure the luminescence using a plate reader.

Data Analysis and Interpretation

The luminescent signal is proportional to the amount of ADP generated and thus correlates with kinase activity.

- Calculate Percent Inhibition: % Inhibition = 100 * (1 - (Signal_compound - Signal_background) / (Signal_DMSO - Signal_background))
- Determine IC50: Plot the percent inhibition against the logarithm of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC50 value (the concentration at which 50% of kinase activity is inhibited).

Table 1: Hypothetical Kinase Inhibition Data

Compound Concentration (µM)	Luminescence (RLU)	% Inhibition
100	15,000	95.0
30	25,000	83.3
10	50,000	66.7
3	100,000	33.3
1	130,000	13.3
0 (DMSO)	150,000	0.0
Background	10,000	-

Safety and Handling

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Based on available Safety Data Sheets (SDS), **4-(6-chloro-pyridine-3-sulfonyl)-morpholine** should be handled with care in a well-ventilated area or fume hood.[4]

- Hazards: May be harmful if swallowed, cause skin irritation, and serious eye damage.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[5][6]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]
- In case of exposure:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5][6]
  - Skin: Take off immediately all contaminated clothing. Rinse skin with water.[5]
  - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[5][6]

Conclusion

4-(6-Chloro-pyridine-3-sulfonyl)-morpholine represents a valuable building block for medicinal chemistry and drug discovery. Its synthesis is straightforward, and its structural features suggest potential as a modulator of various biological targets, particularly protein kinases. The protocols outlined in this guide provide a framework for its synthesis, characterization, and initial biological evaluation. Researchers are encouraged to adapt these methods to their specific targets and experimental systems to explore the full potential of this compound.

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